

# Fensulfothion Oxon: A Comprehensive Technical Review of its Physical and Chemical Properties

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## Compound of Interest

Compound Name: *Fensulfothion oxon*

Cat. No.: *B121163*

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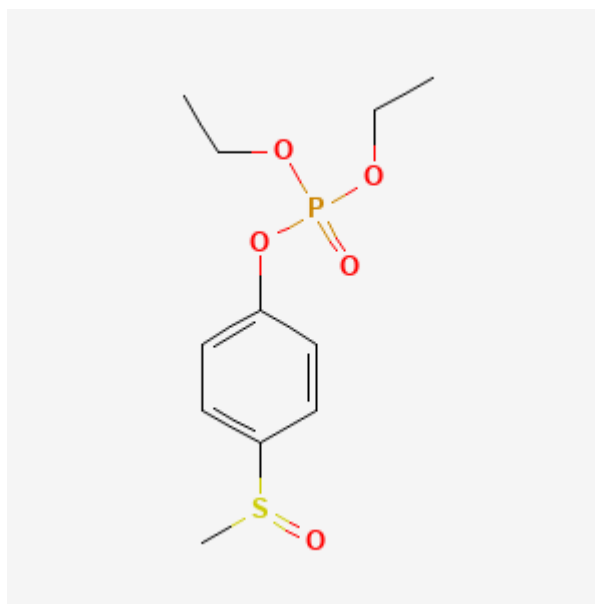
## Introduction

**Fensulfothion oxon** is an organophosphate metabolite of the insecticide and nematicide fensulfothion. The transformation from the parent compound involves the oxidative desulfuration of the phosphorothioate group, a process that significantly alters its biological activity. This technical guide provides an in-depth overview of the known physical and chemical properties of **fensulfothion oxon**, intended to serve as a crucial resource for researchers, scientists, and professionals in drug development and toxicology. Understanding these properties is paramount for predicting its environmental fate, toxicological profile, and for the development of analytical methods.

## Chemical Identity

Identifier	Value
Chemical Name	diethyl (4-methylsulfinylphenyl) phosphate
Synonyms	Dasanit O, O,O-Diethyl O-[p-(methylsulfinyl)phenyl] phosphate, Diethyl 4-(methylsulfinyl)phenyl phosphate
CAS Number	6552-21-2
Molecular Formula	C <sub>11</sub> H <sub>17</sub> O <sub>5</sub> PS[1][2][3][4][5]
Molecular Weight	292.29 g/mol [1][2][3][4]

Chemical Structure



## Physical and Chemical Properties

Experimental data for many of the physical and chemical properties of **fensulfothion oxon** are not readily available in the public domain. Safety data sheets for the compound often indicate "no data available" for properties such as melting and boiling points[6]. Therefore, the following table includes data for the parent compound, fensulfothion, for reference, clearly distinguishing it from the limited data available for **fensulfothion oxon**.

Property	Fensulfothion Oxon	Fensulfothion (Parent Compound)
Physical State	Solid (Appearance)[6]	Oily yellow or brown liquid[7][8]
Melting Point	Data not available	< 25 °C[9]
Boiling Point	Data not available	138-141 °C at 0.01 mmHg[7] [9]
Water Solubility	Data not available	1540 mg/L at 25 °C[7]
Density	Data not available	1.202 g/cm <sup>3</sup> at 20 °C[7]
Vapor Pressure	Data not available	5 x 10 <sup>-5</sup> mmHg at 25 °C[7]

## Experimental Protocols

The determination of the physicochemical properties of chemical substances is guided by internationally recognized protocols, such as the OECD Guidelines for the Testing of Chemicals. These guidelines provide standardized procedures to ensure the reliability and comparability of data.

### Determination of Melting Point/Melting Range (OECD Test Guideline 102)

This guideline describes several methods for determining the melting point of a substance, including the capillary tube method, hot-stage apparatus, and differential scanning calorimetry (DSC)[10][11][12].

General Protocol (Capillary Method):

- A small, finely powdered sample of the substance is introduced into a capillary tube.
- The capillary tube is placed in a heated bath or block with a calibrated thermometer.
- The temperature is raised at a controlled rate.

- The temperature at which the substance is observed to melt is recorded as the melting point. For substances with a melting range, the temperatures at the beginning and end of melting are recorded.

## Determination of Boiling Point (OECD Test Guideline 103)

This guideline provides methods for determining the boiling point of liquids, such as the ebulliometer method, the dynamic method, and the Siwoloboff method[1][13][14].

General Protocol (Dynamic Method):

- The vapor pressure of the substance is measured at various temperatures.
- The boiling point is the temperature at which the vapor pressure equals the standard atmospheric pressure (101.3 kPa).
- A plot of vapor pressure versus temperature is used to determine the boiling point accurately.

## Determination of Water Solubility (OECD Test Guideline 105)

This guideline details the flask method and the column elution method for determining the water solubility of substances[15][16][17][18][19].

General Protocol (Flask Method):

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The solution is then centrifuged or filtered to remove undissolved substance.
- The concentration of the substance in the aqueous solution is determined by a suitable analytical method (e.g., chromatography).

## Determination of Density (OECD Test Guideline 109)

This guideline outlines methods for determining the density of liquids and solids, including the use of a pycnometer, a hydrometer, and an oscillating densitometer[20][21][22][23][24].

General Protocol (Pycnometer Method for Solids):

- The weight of a clean, dry pycnometer is determined.
- A known weight of the solid substance is added to the pycnometer.
- The pycnometer is filled with a liquid of known density in which the solid is insoluble.
- The weight of the pycnometer containing the solid and the liquid is measured.
- The density of the solid is calculated based on the weights and the known density of the liquid.

## Determination of Vapour Pressure (OECD Test Guideline 104)

This guideline describes several methods for determining vapor pressure, including the dynamic method, static method, and the gas saturation method[2][25][26][27][28].

General Protocol (Static Method):

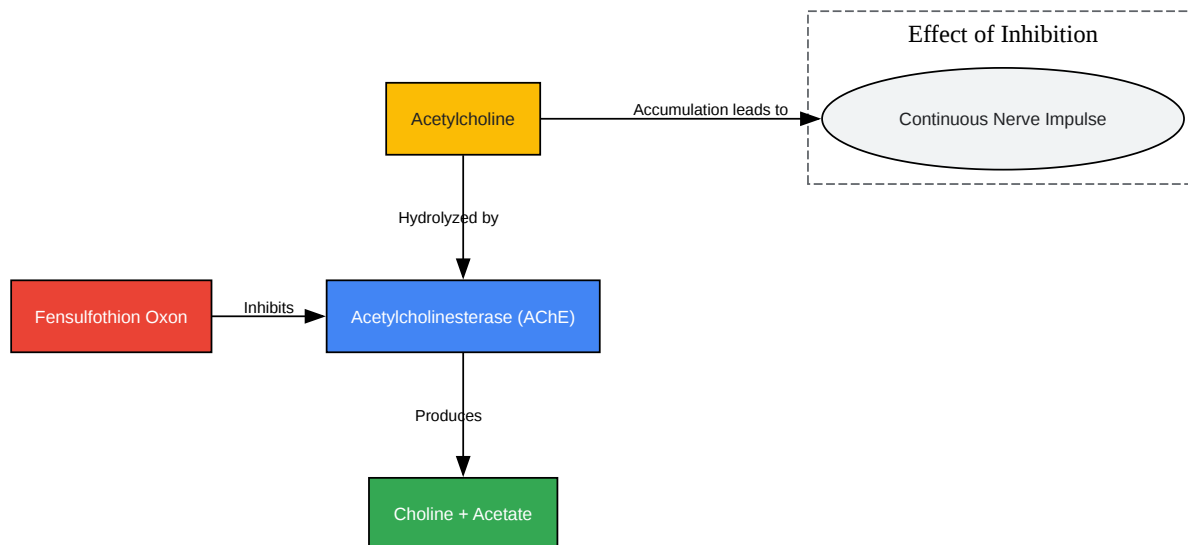
- A small amount of the substance is introduced into a vacuum-tight apparatus.
- The apparatus is evacuated and the substance is allowed to reach vapor pressure equilibrium at a constant temperature.
- The pressure exerted by the vapor is measured using a suitable pressure gauge.
- Measurements are repeated at different temperatures to establish the vapor pressure curve.

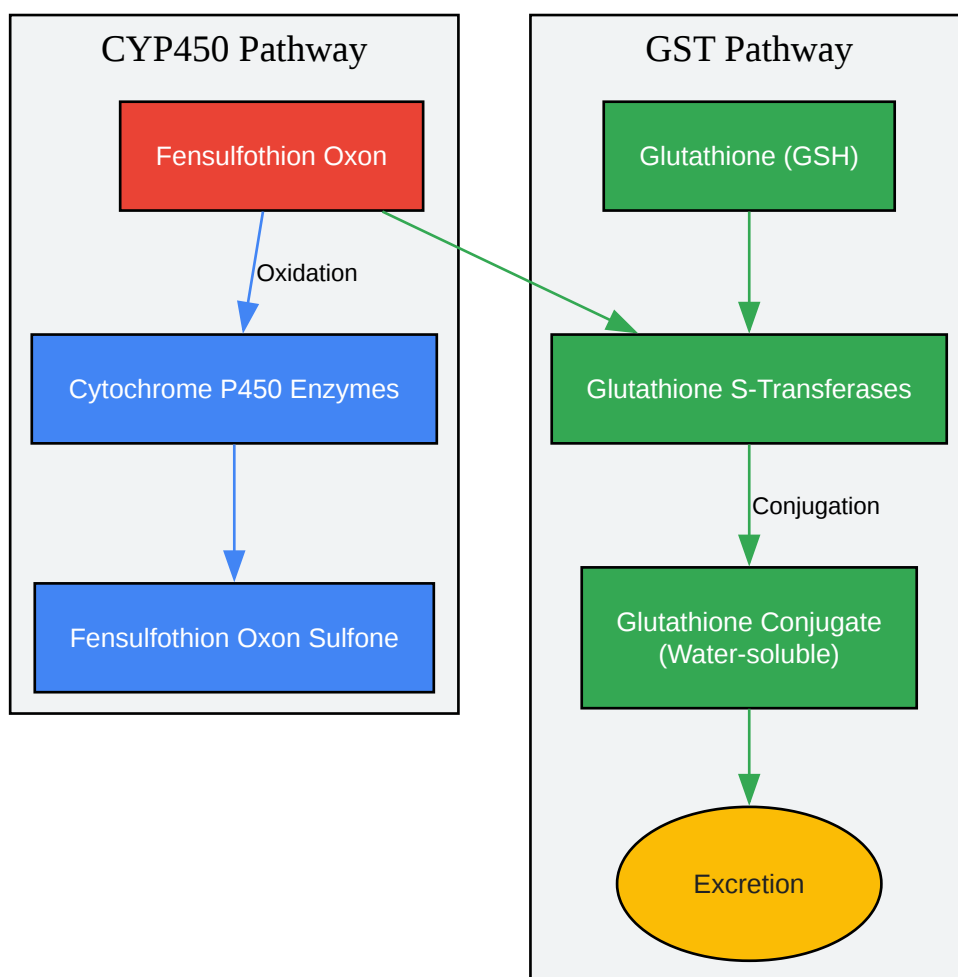
## Biological Activity and Signaling Pathways

### Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **fensulfothion oxon**, like other organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is responsible for the hydrolysis of

the neurotransmitter acetylcholine in synaptic clefts. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects.





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